

Technical Guide: Spectroscopic Profile of N-(3-acetylphenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(3-acetylphenyl)-4-methoxybenzamide

CAS No.: 316150-74-0

Cat. No.: B2730633

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Introduction & Compound Identity

N-(3-acetylphenyl)-4-methoxybenzamide is a diaryl amide featuring an electron-rich p-anisoyl moiety coupled to a m-acetyl aniline. This electronic "push-pull" system—donating methoxy group vs. withdrawing acetyl and amide groups—creates distinct spectroscopic signatures useful for structural validation and impurity profiling.

Chemical Identity

Property	Data
IUPAC Name	N-(3-acetylphenyl)-4-methoxybenzamide
Molecular Formula	C ₁₆ H ₁₅ NO ₃
Molecular Weight	269.30 g/mol
Monoisotopic Mass	269.1052 Da
SMILES	<chem>COC1=CC=C(C(C=C1)C(=O)NC2=CC=CC(=C2)C(=O)C</chem>
Key Moieties	p-Methoxybenzoyl (Anisoyl), 3-Aminoacetophenone

Synthesis & Experimental Context

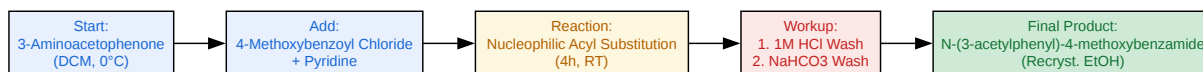
To understand the impurity profile and spectral background, one must understand the synthesis. The most robust route utilizes a Schotten-Baumann acylation, minimizing side reactions common with coupling agents.

Protocol: Schotten-Baumann Acylation

- Reagents: 3-Aminoacetophenone (1.0 eq), 4-Methoxybenzoyl chloride (1.1 eq), Pyridine (2.0 eq) or TEA, DCM (Solvent).
- Procedure:
 - Dissolve 3-aminoacetophenone in dry DCM at 0°C.
 - Add base (Pyridine/TEA) to scavenge HCl.
 - Dropwise addition of 4-methoxybenzoyl chloride (dissolved in DCM) to control exotherm.
 - Warm to RT and stir for 4 hours.
 - Quench: 1M HCl wash (removes unreacted amine/pyridine), followed by NaHCO₃ wash (removes acid).

- Purification: Recrystallization from Ethanol/Water.

Workflow Diagram (Graphviz)



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Figure 1: Step-wise synthesis workflow for the isolation of the target benzamide.[1][2]

Mass Spectrometry (MS) Analysis

The mass spectrum of this compound is dominated by cleavage at the amide bond. The molecule is essentially two isobaric halves (Mass ~135 Da) connected by an amide linkage, which simplifies the fragmentation pattern.

ESI-MS Data (Positive Mode)

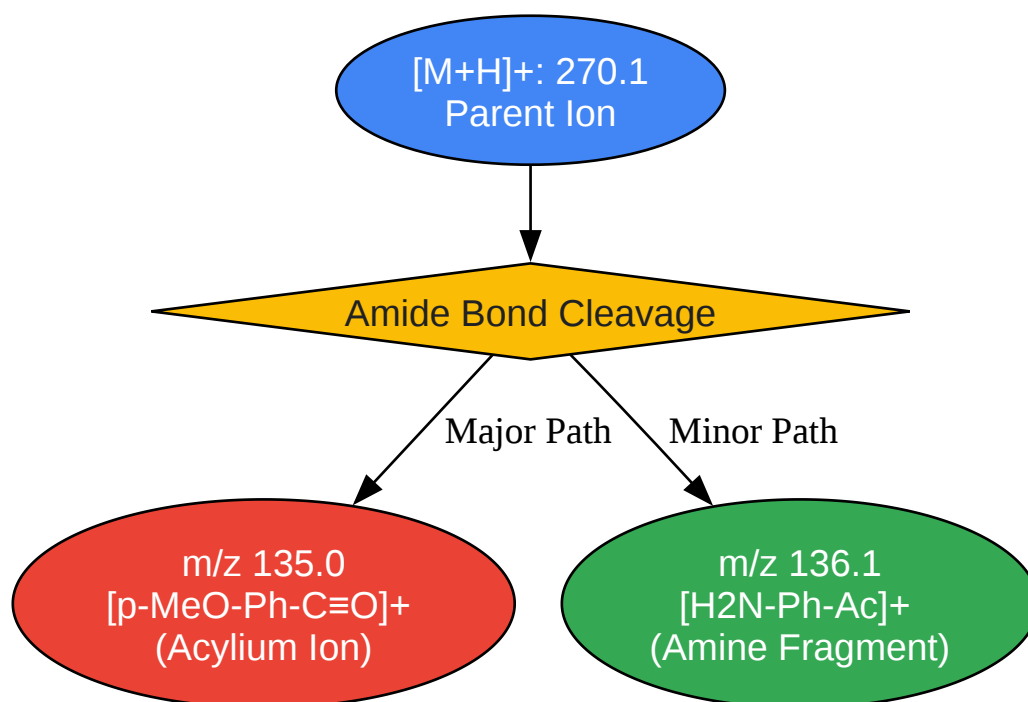
Ion Type	m/z (Calculated)	Description
[M+H] ⁺	270.1	Protonated Molecular Ion (Base Peak in soft ionization)
[M+Na] ⁺	292.1	Sodium Adduct (Common in glass/solvent contamination)
Fragment A	135.0	[CH ₃ O-Ph-CO] ⁺ (Acylium ion of anisic acid)
Fragment B	136.1	[H ₂ N-Ph-COCH ₃ + H] ⁺ (Protonated 3- aminoacetophenone)

Fragmentation Logic

Under Collision-Induced Dissociation (CID), the amide bond is the weakest link.

- Alpha-Cleavage: The bond between the carbonyl carbon and the nitrogen breaks.

- Acylium Formation: The positive charge is stabilized by the resonance of the p-methoxy group on the benzoyl fragment (m/z 135).



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Figure 2: Primary fragmentation pathway in ESI+ MS analysis.[2]

Infrared Spectroscopy (IR)

The IR spectrum provides rapid confirmation of the functional group transformations (Amine Amide).

Frequency (cm ⁻¹)	Vibration Mode	Structural Assignment
3300 - 3350	N-H Stretch	Secondary Amide (Sharp, single band)
1680	C=O Stretch	Ketone (Conjugated to phenyl ring)
1650 - 1660	C=O Stretch	Amide I (Lower freq due to resonance)
1530 - 1550	N-H Bend	Amide II (Coupled C-N stretch/N-H bend)
1250	C-O Stretch	Aryl Alkyl Ether (Methoxy group)
820 - 840	C-H Bend	para-substituted benzene (Anisoyl ring)
780, 690	C-H Bend	meta-substituted benzene (Acetylphenyl ring)

Diagnostic Note: The presence of two carbonyl peaks (1680 and 1650) is the key identifier. If only one broad peak is seen, the resolution is insufficient or the sample is wet.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural validation. The data below assumes DMSO-d₆ as the solvent, which is standard for moderately soluble amides and prevents proton exchange of the amide NH.

¹H NMR (400 MHz, DMSO-d₆)

Chemical shifts (

) are referenced to TMS (0.00 ppm) or residual DMSO (2.50 ppm).

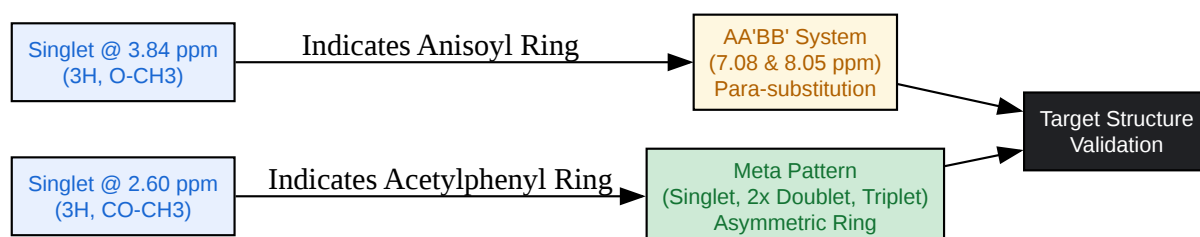
(ppm)	Multiplicity	Integral	Assignment	Coupling ()
10.25	Singlet (br)	1H	Amide NH	-
8.25	Singlet (t-like)	1H	H-2 (Acetylphenyl)	-
8.05	Doublet	2H	H-2', H-6' (Anisoyl)	Hz
7.95	Doublet	1H	H-6 (Acetylphenyl)	Hz
7.70	Doublet	1H	H-4 (Acetylphenyl)	Hz
7.50	Triplet	1H	H-5 (Acetylphenyl)	Hz
7.08	Doublet	2H	H-3', H-5' (Anisoyl)	Hz
3.84	Singlet	3H	Methoxy (-OCH ₃)	-
2.60	Singlet	3H	Acetyl (-COCH ₃)	-

¹³C NMR (100 MHz, DMSO-d₆)

(ppm)	Carbon Type	Assignment
197.8	C=O (Ketone)	Acetyl Carbonyl
165.2	C=O (Amide)	Benzamide Carbonyl
162.1	C-O (Ar)	C-4' (Methoxy ipso)
139.5	C-N (Ar)	C-1 (Amine ipso)
137.2	C-C=O (Ar)	C-3 (Acetyl ipso)
129.8	CH (Ar)	C-2', C-6' (Anisoyl)
129.2	CH (Ar)	C-5 (Acetylphenyl)
126.8	CH (Ar)	C-4/6 (Acetylphenyl)
123.5	CH (Ar)	C-4/6 (Acetylphenyl)
119.8	CH (Ar)	C-2 (Acetylphenyl - isolated between substituents)
113.8	CH (Ar)	C-3', C-5' (Anisoyl)
55.6	CH ₃	Methoxy Carbon
26.9	CH ₃	Acetyl Methyl Carbon

NMR Assignment Diagram

The following diagram illustrates the logical flow of assigning protons based on splitting patterns and chemical environment.



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Figure 3: Logic flow for ^1H NMR structural assignment.

Quality Control & Impurity Profiling

When analyzing this compound for drug development, specific impurities must be monitored.

- 4-Methoxybenzoic Acid: Result of chloride hydrolysis.
 - Detection: Broad OH stretch in IR ($2500\text{--}3300\text{ cm}^{-1}$); Shifted aromatic protons in NMR.
- 3-Aminoacetophenone: Unreacted starting material.
 - Detection: Primary amine doublet ($\sim 5.0\text{ ppm}$) in NMR; Distinct shift in HPLC retention time.
- Bis-acylation: Reaction at the nitrogen twice (rare due to sterics) or reaction at the ketone alpha-carbon (very rare).
 - Detection: Disappearance of Amide NH peak in NMR; Mass = $[\text{M} + \text{Anisoyl}]^+$.

References

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Sources

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- [2. mdpi.com \[mdpi.com\]](#)
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